

# A Comparative Analysis of Lead Salicylate-Based Catalytic Systems in Energetic Materials

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## Compound of Interest

Compound Name: *Lead salicylate*

Cat. No.: *B099369*

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This guide provides a comprehensive evaluation of **lead salicylate** in combination with copper oxide and carbon black as a catalytic system, primarily focusing on its application in solid propellants. The performance of this system is objectively compared with alternative materials, supported by experimental data from various studies. Detailed experimental protocols for key analytical techniques are also presented to aid in the replication and validation of these findings.

## Executive Summary

**Lead salicylate**, often used in conjunction with copper oxide and carbon black, has historically been a key component in modifying the burning characteristics of solid propellants. This combination acts as a ballistic modifier, influencing the burning rate and pressure sensitivity of the propellant. However, due to the inherent toxicity of lead compounds, there is a significant research effort to identify and validate less hazardous alternatives that can deliver comparable or superior performance. This guide synthesizes available data to facilitate a direct comparison between the **lead salicylate** system and its emerging alternatives, with a particular focus on bismuth-based compounds.

## Performance Comparison of Catalytic Systems

The following tables summarize the quantitative data on the performance of **lead salicylate**-based systems and their alternatives in solid propellant formulations. The data is compiled from

multiple sources and focuses on key performance parameters such as burning rate and thermal decomposition characteristics.

Table 1: Comparison of Burning Rate Performance of Catalytic Systems in Solid Propellants

Catalyst System	Propellant Type	Pressure (MPa)	Burning Rate (mm/s)	Pressure Exponent (n)	Reference
Lead					
Salicylate / Copper Oxide / Carbon	Double-Base	6-10	Produces "plateau" effect	< 0.2	[1]
Black					
Lead					
Stearate / Copper Oxide / Carbon	Double-Base	-	Effective catalytic activity	-	[2][3]
Black					
Bismuth Salicylate	Minimum Smoke	-	Equal to JAVELIN, superior to HELLFIRE	0.30	[4]
Bismuth Citrate	Minimum Smoke	-	Similar to Bismuth Salicylate	0.45 - 0.50	[4]
Nano-CuO	AP/HTPB Composite	-	Increased burning rate	-	
Copper Salicylate / Bismuth Salt	Double-Base	-	Potential substitute for lead-based modifiers	-	

Note: Direct comparative data for a single propellant formulation containing all listed catalyst systems is limited. The data presented is synthesized from various studies to provide a relative performance overview.

Table 2: Thermal Decomposition Analysis of Propellant Components with Catalysts (TGA/DSC Data)

Material	Catalyst	Decomposition Peak Temperature (°C)	Heat Release (J/g)	Reference
Ammonium Perchlorate (AP)	Nano-CuO	Reduced by ~25°C	Increased	
AP/HTPB Propellant	Nano-CuO	Reduced by ~8.6°C	Increased by 1.4-1.7%	
Double-Base Propellant	Lead Salts	Decompose at lower temperatures	-	
Energetic Compositions (TEGDN/NC/DA G)	Lead Oxide (nano)	Enhanced decomposition temperature	Decreased activation energy by 20-40 kJ/mol	

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are essential for the accurate evaluation and comparison of catalytic systems in energetic materials.

## Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Objective: To determine the thermal stability and decomposition kinetics of the energetic materials with and without catalysts.

Instrumentation: A simultaneous TGA/DSC instrument is recommended.

#### Experimental Procedure:

- Calibration: Calibrate the instrument for mass and temperature using standard reference materials (e.g., indium for temperature, calcium oxalate for mass loss).
- Sample Preparation: Accurately weigh 1-5 mg of the sample into a clean, tared crucible (aluminum or ceramic). For mixtures, ensure homogeneity.
- Atmosphere: Use an inert atmosphere, typically nitrogen or argon, at a constant flow rate (e.g., 50 mL/min) to prevent oxidative side reactions.
- Heating Program:
  - Equilibrate the sample at a starting temperature (e.g., 30°C).
  - Heat the sample at a constant rate, typically 10°C/min, to a final temperature that encompasses the entire decomposition range (e.g., 500°C).
- Data Analysis:
  - TGA: Plot mass loss as a function of temperature. Determine the onset of decomposition and the temperature of maximum mass loss rate from the derivative thermogravimetric (DTG) curve.
  - DSC: Plot heat flow as a function of temperature. Identify endothermic (melting) and exothermic (decomposition) peaks. Integrate the area under the exothermic peaks to determine the heat of decomposition.

## Solid Propellant Burning Rate Measurement (Strand Burner Method)

Objective: To measure the linear burning rate of a solid propellant strand at various controlled pressures.

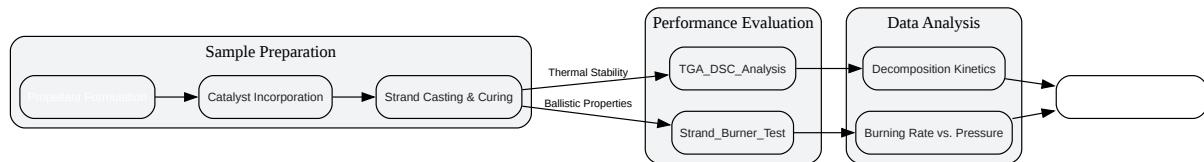
Instrumentation: A Crawford-type strand burner or a similar constant-pressure vessel.

### Experimental Procedure:

- Sample Preparation:
  - Prepare cylindrical strands of the propellant with a typical diameter of 5-10 mm and a length of 50-100 mm.
  - Inhibit the side surfaces of the strand with a non-combustible material (e.g., epoxy resin) to ensure that burning occurs only on the end faces.
  - Embed fine fuse wires or thermocouples at precisely measured intervals along the strand to detect the flame front passage.
- Test Execution:
  - Mount the propellant strand in the burner.
  - Pressurize the vessel with an inert gas, typically nitrogen, to the desired test pressure.
  - Ignite one end of the propellant strand using an electrical igniter (e.g., a heated nichrome wire).
  - Record the time it takes for the flame front to travel between the embedded sensors.
- Data Analysis:
  - Calculate the burning rate ( $r$ ) by dividing the known distance between the sensors by the measured time interval.
  - Repeat the experiment at various pressures to establish the burning rate as a function of pressure.
  - The data is often fitted to Vieille's law:  $r = a * P^n$ , where ' $r$ ' is the burning rate, ' $P$ ' is the pressure, and ' $a$ ' and ' $n$ ' (pressure exponent) are constants that characterize the propellant's ballistic properties.

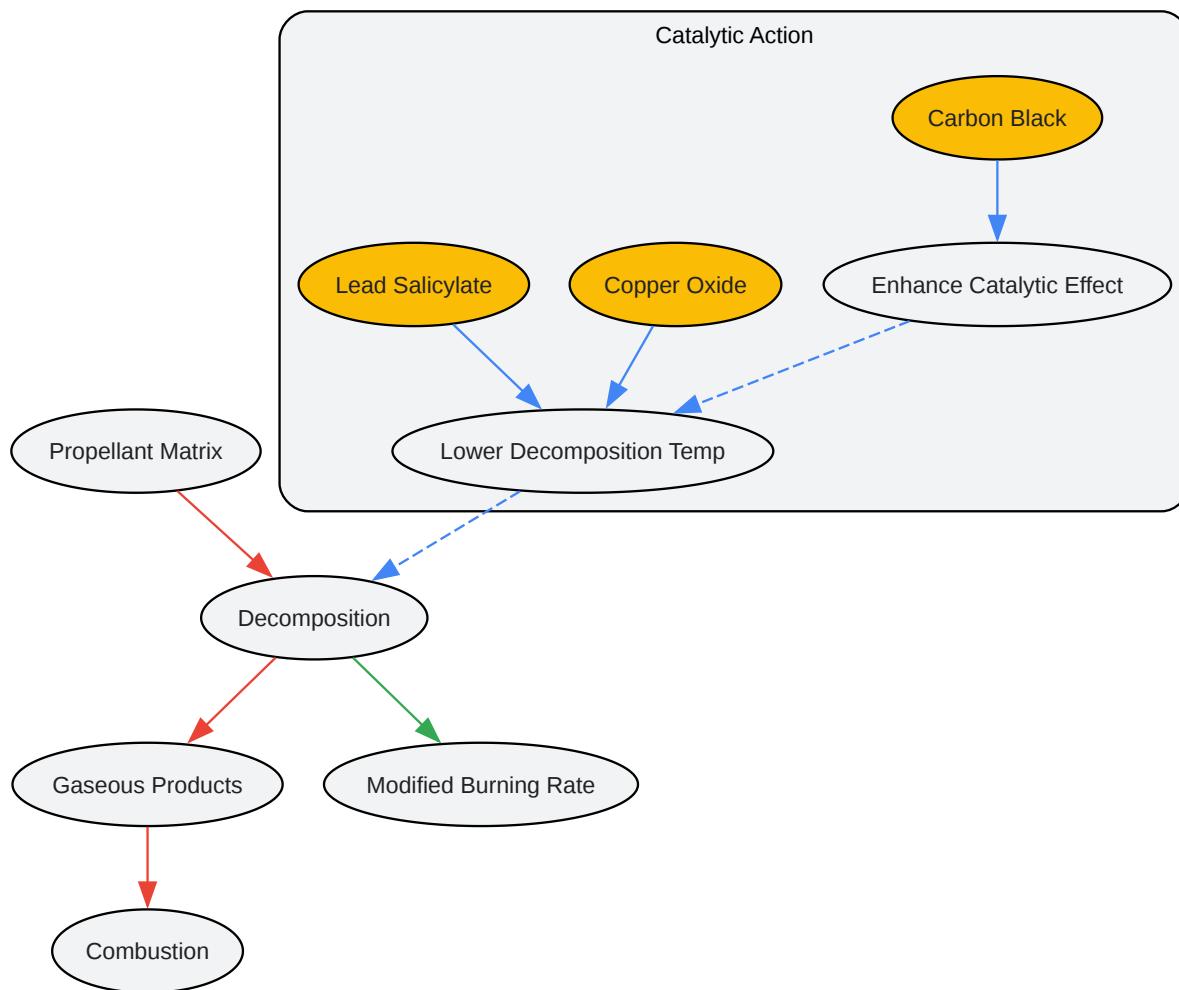
## Visualizations

The following diagrams illustrate key concepts and workflows relevant to the evaluation of these catalytic systems.



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Caption: Experimental workflow for evaluating propellant performance.



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Caption: Simplified catalytic pathway in solid propellants.

## Discussion

The combination of **lead salicylate**, copper oxide, and carbon black has a well-established synergistic effect on the combustion of double-base propellants. Lead salts, in general, are known to decompose at temperatures just below the propellant's burning surface, forming lead oxides which are believed to be the catalytically active species. Carbon black plays a crucial role by creating a carbonaceous layer on the burning surface, which enhances the catalytic activity of the lead compounds, leading to the desirable "plateau" or "mesa" burning rate-

pressure relationships. Copper salts are often added to further enhance the super-rate burning effect.

However, the environmental and health concerns associated with lead have driven the investigation into alternatives. Bismuth compounds, particularly bismuth salicylate and bismuth citrate, have emerged as promising lead-free ballistic modifiers. Studies have shown that bismuth-based systems can achieve burning rates and pressure exponents comparable to their lead-containing counterparts. The addition of carbon black has also been found to significantly increase the catalytic efficiency of bismuth compounds.

Nano-sized metal oxides, especially nano-CuO, have demonstrated significant catalytic activity on the thermal decomposition of ammonium perchlorate, a key ingredient in composite propellants. The high surface area of nanoparticles leads to more active sites, resulting in lower decomposition temperatures and increased heat release. This translates to higher burning rates for the propellant.

## Conclusion

The evaluation of **lead salicylate** in combination with copper oxide and carbon black reveals a potent catalytic system for modifying the ballistic properties of solid propellants. However, the toxicity of lead necessitates a transition to safer alternatives. Bismuth-based compounds, such as bismuth salicylate, have shown great promise as direct replacements, offering comparable performance without the associated health and environmental risks. Furthermore, the use of nanomaterials, like nano-copper oxide, presents another avenue for enhancing propellant performance by significantly influencing the thermal decomposition of key ingredients.

For researchers and professionals in the field, the focus should be on conducting direct comparative studies of these lead-free alternatives within the same propellant formulations to generate robust and directly comparable performance data. The experimental protocols outlined in this guide provide a framework for such evaluations, ensuring consistency and reliability of the results. The continued development and characterization of these advanced materials are crucial for the next generation of safer and more efficient energetic systems.

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